

Personal protective equipment for handling Piconol

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Compound of Interest

Compound Name: Piconol

Cat. No.: B130429

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Essential Safety and Handling Guide for Piconol

This guide provides immediate safety, handling, and disposal protocols for laboratory professionals working with **Piconol**.

Important Clarification: The term "**Piconol**" can refer to two distinct substances:

- Ibuprofen **Piconol**: A non-steroidal anti-inflammatory agent.
- 2-Pyridinemethanol (also known as **Piconol**): A pyridyl alcohol.

This guide will focus on Ibuprofen **Piconol**, with a brief safety summary for 2-Pyridinemethanol provided for clarity. It is crucial to verify the specific chemical you are handling by checking the CAS number on your container against the information in the Safety Data Sheet (SDS).

Ibuprofen Piconol: Safety and Handling

Due to conflicting Safety Data Sheet (SDS) classifications, with some labeling it as non-hazardous and others indicating risks, it is prudent to handle Ibuprofen **Piconol** as a hazardous chemical to ensure the highest level of safety.^[1] Potential hazards include acute oral toxicity, skin and eye irritation, and respiratory tract irritation.^[1]

Personal Protective Equipment (PPE)

When handling Ibuprofen **Piconol**, the following personal protective equipment is mandatory:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Chemically resistant gloves.
Body Protection	Lab Coat/Clothing	Impervious clothing to prevent skin contact.
Respiratory	Respirator	A suitable respirator should be used, especially when generating dust or aerosols.

This data is synthesized from multiple Safety Data Sheets.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- Work in a well-ventilated area.^[2]^[3] The use of a chemical fume hood is recommended.
- Ensure an accessible safety shower and eye wash station are nearby.^[2]^[3]
- Avoid the formation of dust and aerosols.^[2]^[3]

2. Handling:

- Avoid all contact with eyes and skin.^[2]^[3]
- Do not inhale dust, fumes, or vapors.^[2]
- Wash hands thoroughly after handling the substance.^[2]
- Do not eat, drink, or smoke in the work area.^[2]

3. Storage:

- Keep the container tightly sealed.^[2]^[3]

- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[\[2\]](#)[\[3\]](#)
- Recommended storage for the pure form is -20°C for up to 3 years.[\[2\]](#)

4. In Case of a Spill:

- Evacuate personnel to a safe area.
- Wear full personal protective equipment, including respiratory protection.[\[2\]](#)[\[3\]](#)
- Prevent further leakage if it is safe to do so. Keep the substance away from drains and water courses.[\[2\]](#)[\[3\]](#)
- For liquid spills, absorb with a non-combustible material like diatomite or universal binders.[\[2\]](#)[\[3\]](#)
- Decontaminate surfaces by scrubbing with alcohol.[\[2\]](#)[\[3\]](#)
- Collect all contaminated materials into a suitable container for disposal.[\[2\]](#)[\[3\]](#)

Disposal Plan

All Ibuprofen **Piconol** waste, including contaminated labware, should be treated as hazardous.[\[1\]](#)

1. Waste Collection:

- Use a designated and clearly labeled hazardous waste container that is chemically compatible.[\[1\]](#)
- Do not mix Ibuprofen **Piconol** waste with other waste streams unless approved by your institution's Environmental Health and Safety (EHS) department.[\[1\]](#)
- Do not fill the container beyond 90% capacity.[\[1\]](#)

2. Labeling:

- Clearly label the waste container with "Hazardous Waste," the name "Ibuprofen **Piconol**," and any other chemicals present with their approximate concentrations.[\[1\]](#)

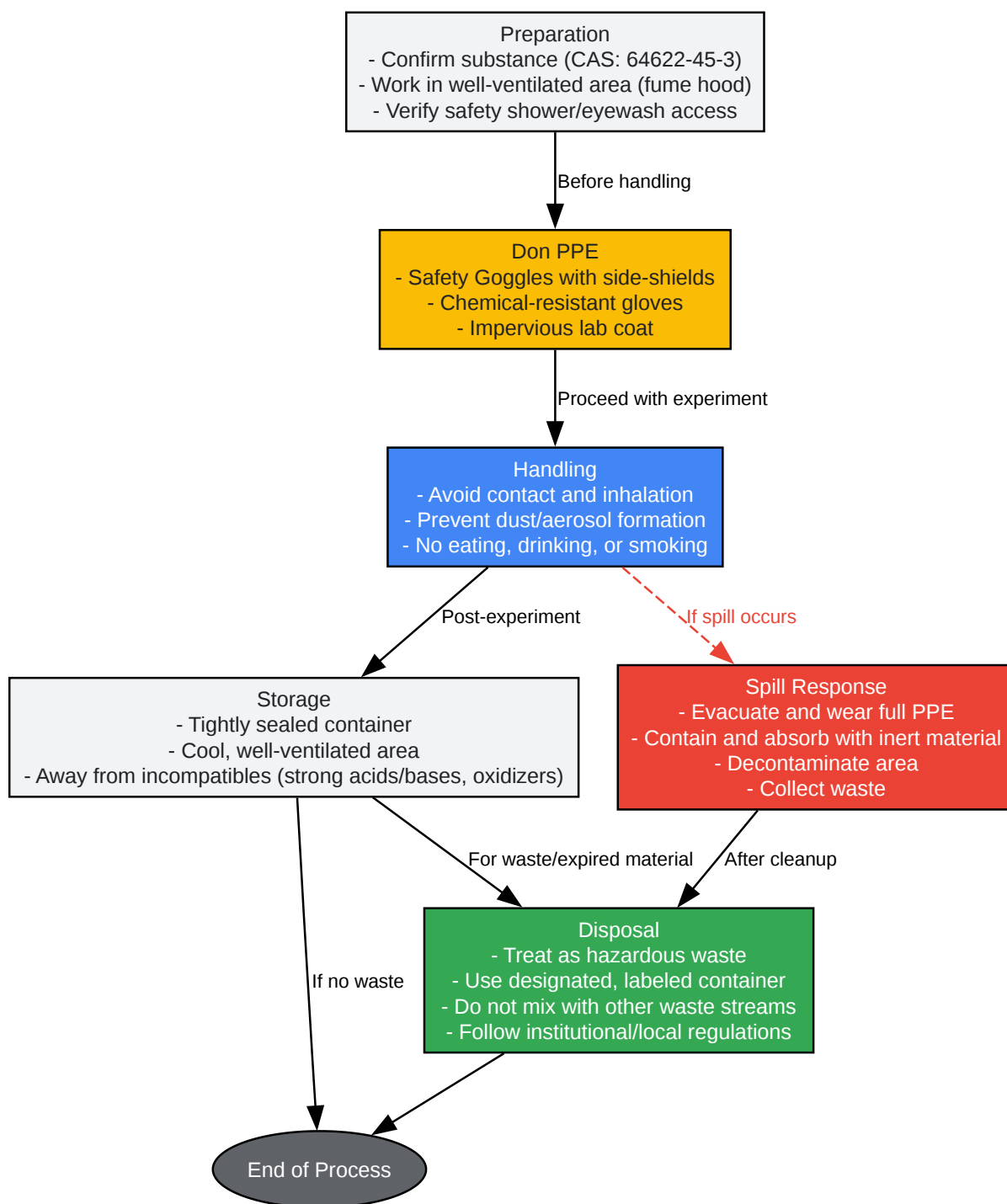
3. Storage and Disposal:

- Store the sealed waste container in a designated satellite accumulation area.[\[1\]](#)
- Dispose of the contents and the container in accordance with all local, state, and federal regulations.[\[2\]](#)[\[3\]](#)

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₉ H ₂₃ NO ₂
Molecular Weight	297.4 g/mol [1]
CAS Number	64622-45-3 [1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents. [2] [3]
Storage Temperature	+4°C [1] or -20°C [2]

Safe Handling Workflow for Ibuprofen Piconol



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Caption: Workflow for the safe handling of Ibuprofen **Piconol**.

2-Pyridinemethanol (Piconol): Brief Safety Summary

For your reference, if you are handling 2-Pyridinemethanol (CAS: 586-98-1), it is also considered hazardous.

- Hazards: Harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[4]
- Precautions: Wash hands thoroughly after handling, wear protective gloves and eye/face protection, and use only in a well-ventilated area.[4]
- Incompatibilities: Strong oxidizing agents, acids, and isocyanates.[5]
- Storage: Store in a cool, dry place in a tightly sealed, light-resistant container, ideally under an inert atmosphere.[5]

Always refer to the specific Safety Data Sheet for the chemical you are using before beginning any laboratory work.

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References

- 1. benchchem.com [benchchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. Page loading... [wap.guidechem.com]
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